

Shelf life and storage conditions for ferrous ammonium sulfate.

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Compound of Interest

Compound Name: Ferrous ammonium sulfate

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Technical Support Center: Ferrous Ammonium Sulfate

This technical support center provides guidance on the shelf life, storage, and troubleshooting for experiments involving **ferrous ammonium sulfate**.

Frequently Asked Questions (FAQs)

Q1: What is the expected shelf life of solid **ferrous ammonium sulfate**?

A1: The shelf life of solid **ferrous ammonium sulfate**, also known as Mohr's salt, is generally considered fair to poor as it is susceptible to oxidation and is affected by light.^[1] However, with proper storage, it can have a shelf life of up to 60 months.^[2]

Q2: What are the ideal storage conditions for **ferrous ammonium sulfate**?

A2: To maximize its shelf life, **ferrous ammonium sulfate** should be stored in a cool, dry, and well-ventilated area.^{[3][4]} The container should be tightly closed to protect it from air and light.^{[4][5]}

Q3: How can I tell if my **ferrous ammonium sulfate** has degraded?

A3: **Ferrous ammonium sulfate** is a pale green crystalline powder.^[1] Degradation through oxidation of the ferrous (Fe^{2+}) ions to ferric (Fe^{3+}) ions is indicated by a color change to a

yellowish or brownish hue.

Q4: What is the impact of using degraded **ferrous ammonium sulfate** in my experiments?

A4: The presence of ferric ions will lead to inaccurate results, particularly in redox titrations where **ferrous ammonium sulfate** is used as a primary standard. The concentration of the ferrous ion will be lower than expected, leading to errors in the standardization of oxidizing agents.^[6]

Q5: Why is sulfuric acid added when preparing a **ferrous ammonium sulfate** solution?

A5: Dilute sulfuric acid is added to prevent the hydrolysis of ferrous ions and to slow down the oxidation of ferrous (Fe^{2+}) ions to ferric (Fe^{3+}) ions, thus enhancing the stability of the solution.^{[7][8]}

Troubleshooting Guide

Problem	Possible Cause	Solution
Inaccurate or inconsistent titration results	Degradation of the ferrous ammonium sulfate solution.	Prepare a fresh solution from solid that shows no signs of discoloration. For high-precision work, it is recommended to restandardize the solution frequently.[9]
Improperly prepared standard solution.	Ensure the use of freshly boiled and cooled deionized water to minimize dissolved oxygen. Always add sulfuric acid to the water before dissolving the ferrous ammonium sulfate crystals.[1][10]	
The endpoint of the titration is unclear or fades quickly.	The solution was heated before titration.	Ferrous ammonium sulfate solutions should not be heated, as this can accelerate the oxidation of ferrous ions by atmospheric oxygen, leading to inaccurate results.[8][11]
The solid ferrous ammonium sulfate appears clumpy and discolored.	The material has been exposed to moisture and air.	Discard the reagent as it has likely degraded. Ensure that new containers are stored in a desiccator or a tightly sealed container in a cool, dry place.[1][4]

Data Presentation

Table 1: Shelf Life and Storage Conditions for **Ferrous Ammonium Sulfate**

Parameter	Recommendation	Source
Shelf Life (Solid)	Fair to poor; up to 60 months under optimal conditions.	[1][2]
Storage Temperature	Cool, not exceeding 25°C (77°F).	[12]
Storage Environment	Dry, well-ventilated area.	[3]
Container	Tightly closed, protected from light.	[4][5]
Incompatible Materials	Strong acids and strong oxidizers.	[1]

Experimental Protocols

Preparation and Standardization of 0.1 M **Ferrous Ammonium Sulfate** Solution

This protocol describes the preparation of a 0.1 M **ferrous ammonium sulfate** solution and its standardization using a standard solution of an oxidizing agent like ceric ammonium sulfate or potassium permanganate.

Materials:

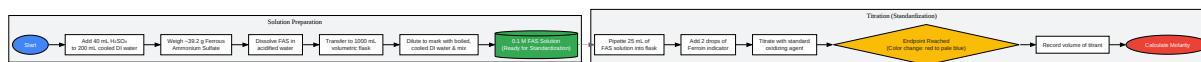
- **Ferrous ammonium sulfate** hexahydrate ((NH₄)₂Fe(SO₄)₂·6H₂O)
- Concentrated sulfuric acid (H₂SO₄)
- Freshly boiled and cooled deionized water
- Standard 0.1 M ceric ammonium sulfate solution or 0.1 N potassium permanganate solution
- Ferroin indicator or Orthophenanthroline solution[1][2]
- Volumetric flasks (1000 mL)
- Burette

- Pipette (25 mL)
- Erlenmeyer flasks

Procedure:

- Preparation of the **Ferrous Ammonium Sulfate** Solution:
 - Carefully add 40 mL of concentrated sulfuric acid to 200 mL of cooled, deionized water in a 1000 mL beaker.[\[1\]](#)
 - Accurately weigh approximately 39.2 g of **ferrous ammonium sulfate** hexahydrate.[\[2\]](#)
 - Dissolve the weighed solid in the acidified water.[\[1\]](#)
 - Quantitatively transfer the solution to a 1000 mL volumetric flask.
 - Dilute to the mark with freshly boiled and cooled deionized water and mix thoroughly.[\[1\]](#)
- Standardization of the **Ferrous Ammonium Sulfate** Solution:
 - Rinse and fill a burette with the standard oxidizing agent solution.
 - Pipette 25.0 mL of the prepared **ferrous ammonium sulfate** solution into an Erlenmeyer flask.[\[1\]](#)
 - Add 2 drops of ferroin indicator or orthophenanthroline solution to the flask. The solution will turn red.[\[1\]](#)[\[2\]](#)
 - Titrate with the standard oxidizing agent solution until the color changes from red to a pale blue or colorless at the endpoint.[\[1\]](#)[\[2\]](#)
 - Record the volume of the titrant used.
 - Repeat the titration at least two more times to obtain concordant results.
 - Calculate the exact molarity of the **ferrous ammonium sulfate** solution.

Mandatory Visualization



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Caption: Experimental workflow for the preparation and standardization of a **ferrous ammonium sulfate** solution.

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